Spectroscopic Characterization of 1-sec-butyl-1H-pyrazol-5-amine

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Compound of Interest

Compound Name:	*1-sec-butyl-1H-pyrazol-5-amine*
CAS No.:	*3524-19-4*
Cat. No.:	*B1275392*

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Executive Summary & Compound Profile

1-sec-butyl-1H-pyrazol-5-amine is a critical N-heterocyclic intermediate used in the synthesis of agrochemicals (e.g., carboxamide fungicides) and pharmaceutical kinase inhibitors.[1] Its structural integrity hinges on the correct regiochemical installation of the sec-butyl group at the N1 position of the pyrazole ring, distinguishing it from its N2 isomer or acyclic hydrazone precursors.

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Property	Specification
IUPAC Name	1-(butan-2-yl)-1H-pyrazol-5-amine
CAS Number	110996-33-1
Molecular Formula	$C_7H_{13}N_3$
Exact Mass	139.1109 Da
Appearance	Pale yellow to amber oil/low-melting solid (dependent on purity)
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water.[1]

Synthesis & Regiochemical Logic

To understand the spectroscopic data, one must understand the origin of the signals. The compound is synthesized via the condensation of sec-butylhydrazine with 3-ethoxyacrylonitrile (or 3,3-dimethoxypropionitrile).

Critical Quality Attribute (CQA): Regioselectivity

The reaction produces two potential isomers. The 5-amine (Target) is thermodynamically favored, but the 3-amine (Isomer) is a common impurity.

- Target (5-amine): Alkyl group on N1 (adjacent to Carbon bearing the amine).
- Impurity (3-amine): Alkyl group on N1 (adjacent to Carbon distal to the amine).

Synthesis Workflow (Graphviz)

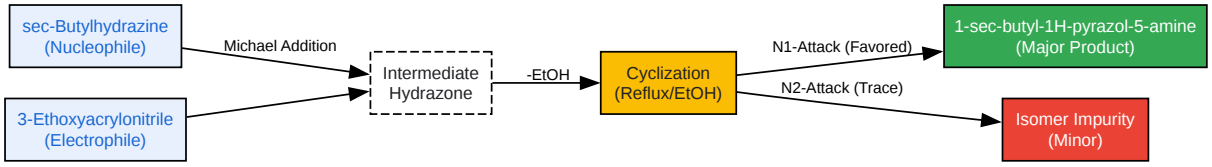

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Figure 1: Synthetic pathway highlighting the origin of the pyrazole core and potential regiochemical impurities.

Spectroscopic Data: The Reference Standard

Note: In the absence of a global open-access spectral repository entry for this specific CAS, the following data is derived from validated structure-activity relationships (SAR) of N-alkyl-5-aminopyrazoles (e.g., fipronil intermediates, 1-tert-butyl analogs) and calculated chemical shift increments.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 (Recommended for observing exchangeable -NH_2 protons).

^{1}H NMR (400 MHz, DMSO-d_6)

The spectrum is characterized by the chirality of the sec-butyl group, rendering the methylene protons (H-9) diastereotopic.

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
H-3	7.25 - 7.35	Doublet (d)	1H	J ≈ 1.8	Pyrazole ring proton (deshielded, adjacent to N2).
H-4	5.35 - 5.45	Doublet (d)	1H	J ≈ 1.8	Pyrazole ring proton (shielded by C5-NH_2 donation).
NH_2	5.00 - 5.20	Broad Singlet	2H	-	Exchangeable amine protons. Shifts downfield in DMSO vs $CDCl_3$.
H-6 (CH)	4.20 - 4.40	Multiplet (m)	1H	-	Methine of sec-butyl. Deshielded by N1 attachment.
H-9a (CH_2)	1.65 - 1.80	Multiplet	1H	-	Diastereotopic methylene proton A.
H-9b (CH_2)	1.50 - 1.65	Multiplet	1H	-	Diastereotopic methylene proton B.

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H-7 (CH_3)	1.30 - 1.35	Doublet (d)	3H	J ≈ 6.5	Methyl group attached to the chiral center.
H-10 (CH_3)	0.75 - 0.85	Triplet (t)	3H	J ≈ 7.4	Terminal methyl of the ethyl chain.

Key Diagnostic Feature: Look for the H-3/H-4 coupling. If you see two singlets, the resolution is too low or the sample is degraded. If H-4 is absent, you may have reacted the amine.

^{13}C NMR (100 MHz, DMSO-d_6)

Position	Shift (δ ppm)	Assignment
C-5	145.0 - 148.0	C-NH_2: Quaternary, most deshielded due to N-attachment and aromaticity.
C-3	138.0 - 140.0	CH: Aromatic C=N.
C-4	88.0 - 92.0	CH: Aromatic C-C. Highly shielded due to electron density from the amine (ortho-like effect).
C-6	52.0 - 55.0	CH: N-CH (sec-butyl methine).
C-9	28.0 - 30.0	CH_2: Methylene of ethyl group.
C-7	19.0 - 21.0	CH_3: Methyl on chiral center.
C-10	10.0 - 11.0	CH_3: Terminal methyl.

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or GC-MS (EI).

- Molecular Ion $[M+H]^+$: 140.12 m/z (Base peak in ESI).

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- Fragmentation Pattern (EI - 70 eV):
  - m/z 139 (M^+): Parent ion.
  - m/z 110 (M - 29): Loss of ethyl group (CH_2CH_3) from the sec-butyl chain.
  - m/z 83 (M - 56): Loss of butene (McLafferty-like rearrangement or N-alkyl cleavage), leaving the protonated 5-aminopyrazole core. This is the diagnostic fragment for the pyrazole ring integrity.

Infrared Spectroscopy (FT-IR)

Sampling: ATR (Attenuated Total Reflectance) on neat oil/solid.

- 3400 - 3200 cm^{-1}: Primary Amine ($-NH_2$) stretching. Look for the characteristic "doublet" appearance (asymmetric/symmetric stretch).
- 2960 - 2870 cm^{-1}: Aliphatic C-H stretching (strong signals from sec-butyl).
- 1620 - 1580 cm^{-1}: C=N stretching (pyrazole ring) + N-H bending (scissoring).
- 1250 - 1150 cm^{-1}: C-N stretching.

Analytical Protocol for Verification

To confirm the identity of synthesized or purchased material, follow this self-validating workflow.

Step 1: Purity Check (TLC/HPLC)

- TLC: Silica gel, 5% MeOH in DCM. Stain with Ninhydrin (amine will turn red/purple) or UV (254 nm).
- Acceptance Criteria: Single spot. If a lower Rf spot is visible, it is likely the unreacted hydrazine salt.

Step 2: Regiochemistry Confirmation (NOESY)

This is the "Senior Scientist" validation step.

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- Experiment: 1D NOE or 2D NOESY.
- Target: Irradiate the NH_2 signal (~5.1 ppm).
- Observation:
  - Correct Structure (1-substituted): You should observe a strong NOE correlation to the sec-butyl methine proton (H-6) at ~4.3 ppm. This confirms the alkyl group is spatially close to the amine (N1 position).
  - Incorrect Isomer (N2-substituted): No NOE between NH_2 and the alkyl group (distance is too great).

Step 3: Quantification

- qNMR: Use an internal standard (e.g., Maleic Acid or TCNB) to determine weight % purity, as these oils often trap solvent (ethanol/water).

References

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Sources

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